

2,2,3,4,5-Pentamethylhexane physical characteristics

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Compound of Interest

Compound Name: 2,2,3,4,5-Pentamethylhexane

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An In-Depth Technical Guide on the Physical Characteristics of 2,2,3,4,5-Pentamethylhexane

Introduction

2,2,3,4,5-Pentamethylhexane is a branched-chain alkane with the molecular formula C11H24. [1][2][3] As a member of the alkane family, it is a saturated hydrocarbon, meaning it contains only single bonds between carbon atoms.[4] This guide provides a comprehensive overview of the known physical characteristics of **2,2,3,4,5-pentamethylhexane**, intended for researchers, scientists, and professionals in drug development. Alkanes serve as a fundamental basis for comparison in understanding the properties of more complex organic molecules.[5][6]

Physicochemical Data

The physical properties of **2,2,3,4,5-pentamethylhexane** are summarized in the table below. These characteristics are crucial for its handling, application in synthesis, and for predicting its behavior in various chemical and biological systems.



Property	Value	Source
IUPAC Name	2,2,3,4,5-pentamethylhexane	[2]
CAS Number	61868-88-0	[2][3]
Molecular Formula	C11H24	[1][2][3]
Molecular Weight	156.30826 g/mol	[1]
Boiling Point	174 °C	[1][7]
Melting Point	-57.06 °C (estimate)	[1][7]
Density	0.7629 g/cm ³	[1][7]
Refractive Index	1.4261	[1][7]
Solubility	Insoluble in water; Soluble in non-polar organic solvents.[4] [5][6]	

Experimental Protocols

While specific experimental documentation for the determination of **2,2,3,4,5- pentamethylhexane**'s physical properties is not detailed in the provided search results, standard methodologies for alkanes are well-established.

- 1. Determination of Boiling Point: The boiling point is typically determined by distillation. A sample of the compound is heated, and the temperature at which the vapor pressure of the liquid equals the pressure surrounding the liquid and the liquid changes into a vapor is recorded. For precise measurements, this is done under controlled atmospheric pressure.
- 2. Determination of Melting Point: The melting point is determined by packing a small amount of the solid sample into a capillary tube and heating it slowly in a melting point apparatus. The temperature range over which the solid melts is recorded. The estimated value for **2,2,3,4,5-pentamethylhexane** suggests it is a liquid at room temperature.[1][7]
- 3. Determination of Density: The density of a liquid alkane is typically measured using a pycnometer or a digital density meter. This involves measuring the mass of a known volume of

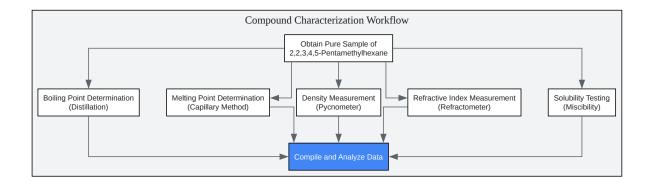


the substance at a specific temperature.

- 4. Determination of Refractive Index: The refractive index is measured using a refractometer. A drop of the liquid is placed on the prism of the instrument, and the refractive index is read directly from the scale. This measurement is temperature-dependent and is usually reported at a standard temperature, such as 20°C.
- 5. Determination of Solubility: Solubility is determined by adding a small amount of the solute (2,2,3,4,5-pentamethylhexane) to a given volume of a solvent (e.g., water, ethanol, benzene) and observing whether it dissolves. Alkanes are non-polar and are thus generally insoluble in polar solvents like water but soluble in non-polar solvents.[4][5][6][8]

Visualizations

The following diagram illustrates a generalized workflow for the experimental determination of the physical characteristics of a chemical compound like **2,2,3,4,5-pentamethylhexane**.



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A generalized workflow for determining the physical properties of a chemical compound.



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